

Navigating the Solubility Landscape of 4-(Boc-amino)-2-bromopyridine: A Technical Guide

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Compound of Interest

Compound Name: 4-(Boc-amino)-2-bromopyridine

Cat. No.: B152971

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For researchers, scientists, and professionals in drug development, understanding the solubility of key intermediates is paramount for efficient reaction design, purification, and formulation. This technical guide provides an in-depth look at the solubility of **4-(Boc-amino)-2-bromopyridine**, a crucial building block in modern medicinal chemistry. While specific quantitative solubility data for this compound is not readily available in published literature, this document compiles qualitative information and presents a general experimental workflow for its application in organic synthesis.

Physicochemical Properties

A summary of the key physicochemical properties for **4-(Boc-amino)-2-bromopyridine** and the related precursor, 4-Amino-2-bromopyridine, is presented below. These properties provide foundational knowledge for handling and utilizing these compounds.

Property	4-(Boc-amino)-2-bromopyridine	4-Amino-2-bromopyridine
Molecular Formula	C ₁₀ H ₁₃ BrN ₂ O ₂	C ₅ H ₅ BrN ₂
Molecular Weight	273.13 g/mol	173.01 g/mol [1][2][3]
Appearance	White to cream powder or crystalline powder[4]	Yellow or pale yellow solid powder[1]
Melting Point	Not available	92-96 °C[1][3][5]

Solubility Profile in Organic Solvents

Quantitative solubility data for **4-(Boc-amino)-2-bromopyridine** is not extensively documented. However, based on the general solubility of related aminopyridines and Boc-protected compounds, a qualitative assessment can be made. For the parent compound, 4-Amino-2-bromopyridine, it is reported to have moderate solubility in common organic solvents such as ethyl acetate, dichloromethane, and dimethyl sulfoxide, and is almost insoluble in water.^[1] It is also described as slightly soluble in water.^[5] Another related compound, 2-Amino-4-bromopyridine, is soluble in chloroform (slightly) and methanol (slightly).^[6]

The presence of the bulky and nonpolar tert-butyloxycarbonyl (Boc) group in **4-(Boc-amino)-2-bromopyridine** is expected to decrease its polarity compared to 4-amino-2-bromopyridine. This generally leads to increased solubility in nonpolar organic solvents and decreased solubility in polar solvents.

Table of Expected Qualitative Solubility:

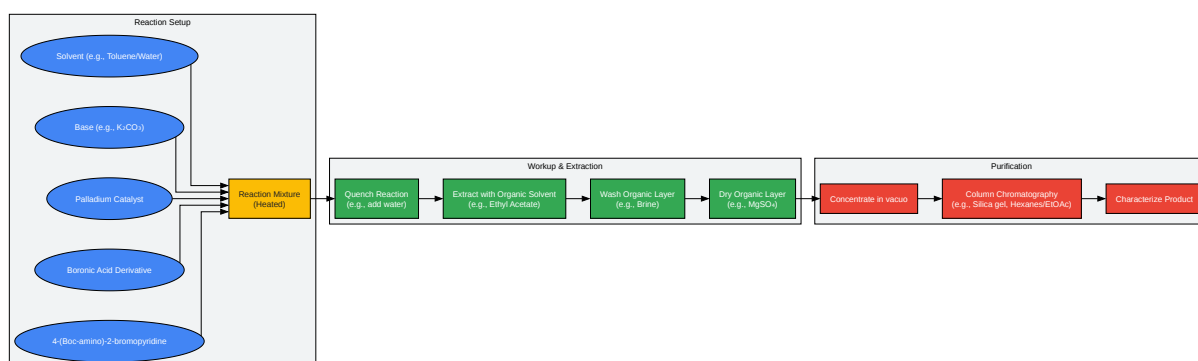
Solvent	Expected Solubility	Rationale
Dichloromethane (DCM)	Good	Nonpolar, aprotic solvent.
Chloroform	Good	Nonpolar, aprotic solvent.
Ethyl Acetate (EtOAc)	Moderate to Good	Moderately polar, aprotic solvent.
Tetrahydrofuran (THF)	Moderate	Moderately polar, aprotic solvent.
Acetonitrile (MeCN)	Moderate	Polar, aprotic solvent.
Methanol (MeOH)	Slight to Moderate	Polar, protic solvent.
Dimethyl Sulfoxide (DMSO)	Moderate to Good	Highly polar, aprotic solvent.
Water	Poor	Highly polar, protic solvent.

Experimental Protocols: A General Workflow

While a specific protocol for determining the solubility of **4-(Boc-amino)-2-bromopyridine** was not found, a general experimental workflow for its use in a typical organic reaction, such as a Suzuki coupling, highlights the practical importance of its solubility characteristics.

A common application for this compound is in palladium-catalyzed cross-coupling reactions, where the bromine atom is substituted. The Boc-protected amino group serves to modulate the reactivity of the pyridine ring and can be deprotected in a subsequent step.

Caption: General workflow for a Suzuki coupling reaction involving **4-(Boc-amino)-2-bromopyridine**.

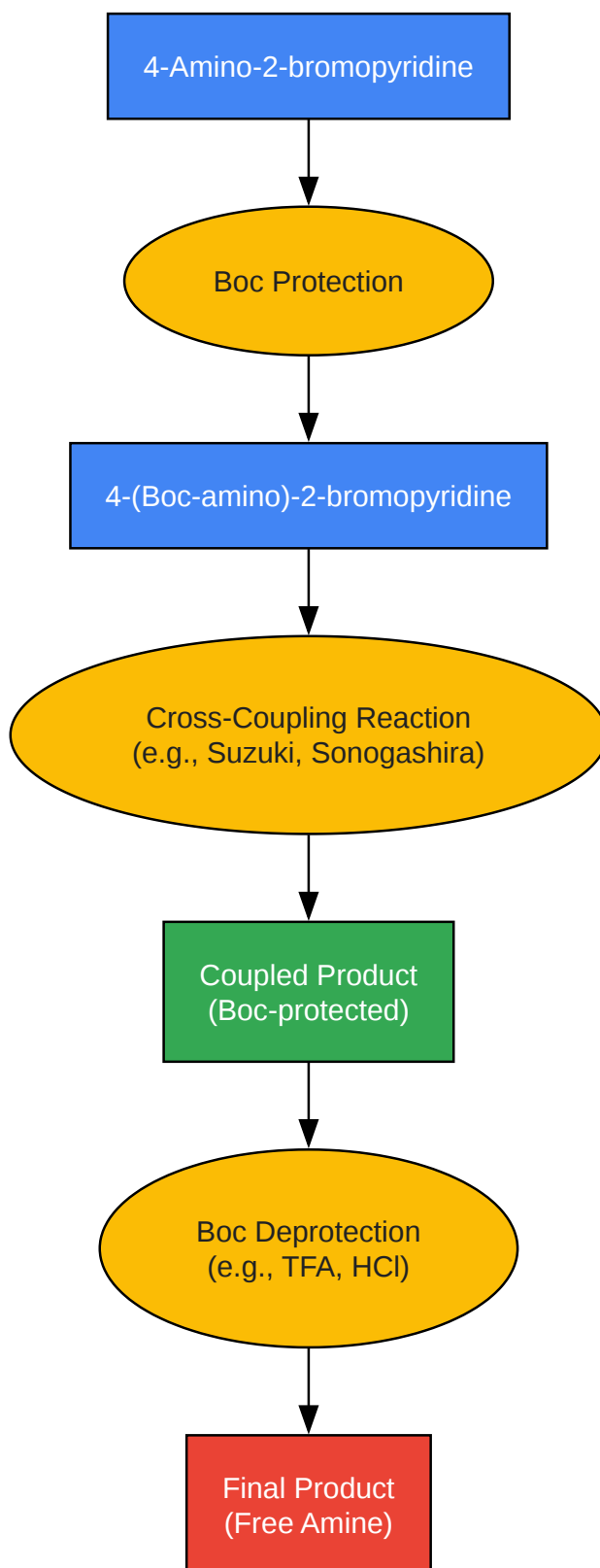


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Logical Relationships in Synthesis

The synthesis of molecules using **4-(Boc-amino)-2-bromopyridine** often involves a logical progression of steps. The Boc-protecting group is key to this strategy.

Caption: Logical relationship in a multi-step synthesis.



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This guide serves as a foundational resource for professionals working with **4-(Boc-amino)-2-bromopyridine**. While quantitative solubility data remains an area for future investigation, the provided qualitative assessments and experimental workflows offer valuable insights for the practical application of this important synthetic intermediate.

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